

Doxylamine Di-N-Oxide HPLC method development

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Compound of Interest

Compound Name: Doxylamine Di-N-Oxide

CAS No.: 105176-70-3

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An Application Note for the Development and Validation of a Stability-Indicating HPLC Method for **Doxylamine Di-N-Oxide**

Authored by: A Senior Application Scientist

Abstract

This application note provides a comprehensive and scientifically grounded protocol for the development and validation of a stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of **Doxylamine Di-N-Oxide**, a critical oxidative metabolite and potential degradation product of Doxylamine.[1][2] The method described herein is designed to be specific, accurate, precise, and robust, capable of separating **Doxylamine Di-N-Oxide** from the parent drug, Doxylamine, and other degradation products generated under forced degradation conditions. This guide adheres to the principles outlined in the International Council for Harmonisation (ICH) Q2(R2) guidelines, ensuring regulatory compliance and analytical trustworthiness.[3][4][5] It is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry.

Introduction and Scientific Rationale

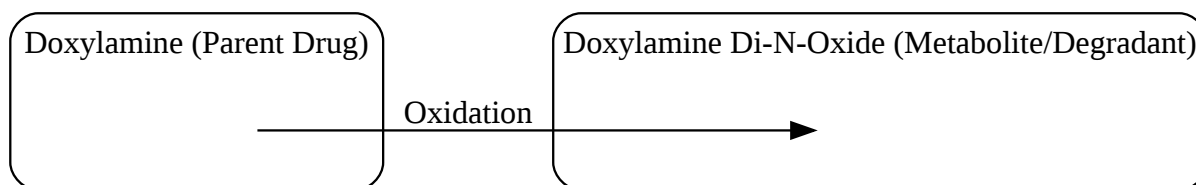
Doxylamine is a first-generation antihistamine widely used for its sedative properties in the treatment of insomnia and as an antiemetic in combination formulations.[6][7][8] During its metabolic pathway or upon exposure to oxidative stress, Doxylamine can form various byproducts, including Doxylamine N-Oxide and **Doxylamine Di-N-Oxide**.^[1] The presence and quantity of these compounds are of significant interest in drug development and manufacturing for several reasons:

- **Safety and Efficacy:** Impurities and degradation products can impact the safety profile and therapeutic efficacy of the final drug product.
- **Stability Assessment:** A stability-indicating method is a validated analytical procedure that accurately quantifies the active pharmaceutical ingredient (API) without interference from its degradants, excipients, or process impurities.^[9] Quantifying **Doxylamine Di-N-Oxide** is essential for determining the shelf-life and appropriate storage conditions of Doxylamine-containing formulations.^[10]
- **Regulatory Compliance:** Regulatory bodies worldwide require the implementation of validated stability-indicating methods for drug substance and drug product analysis.^[3]

The fundamental challenge in this analysis is to achieve a clear chromatographic resolution between the relatively nonpolar parent drug, Doxylamine, and its more polar N-oxide metabolites. This protocol leverages the principles of reversed-phase chromatography, where separation is governed by the hydrophobic interactions between the analytes and the stationary phase. By carefully optimizing the mobile phase composition, pH, and stationary phase chemistry, a robust separation can be achieved.

Analyte Structures

Understanding the chemical structures of Doxylamine and its Di-N-Oxide metabolite is fundamental to developing a selective analytical method.



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Caption: Chemical structures of Doxylamine and its **Doxylamine Di-N-Oxide** derivative.

Method Development Strategy: The Scientific "Why"

The development of a robust, stability-indicating HPLC method is a systematic process. The choices made at each step are grounded in chromatographic theory and the physicochemical properties of the analytes.

Foundational Choices

- **Mode of Chromatography:** Reversed-Phase HPLC (RP-HPLC) is the chosen mode due to its versatility and effectiveness in separating compounds with varying polarity, such as Doxylamine and its N-oxide metabolites. Doxylamine, being a hydrophobic basic compound, is well-suited for retention on a nonpolar stationary phase.[7]
- **Stationary Phase Selection:** A C8 or C18 column is the standard for RP-HPLC. For this method, a Chromosil® C8 (250 x 4.6 mm, 5 µm) column is selected as a starting point.[11] [12] The C8 phase provides a slightly less hydrophobic surface than C18, which can be advantageous for preventing excessively long retention times for the parent drug while still providing adequate retention for the more polar Di-N-Oxide metabolite.
- **Detector Selection:** A Photodiode Array (PDA) or a variable wavelength UV detector is employed. Doxylamine has a significant UV absorbance, with a maximum wavelength (λ_{max}) often cited around 262 nm.[11][13] This wavelength provides excellent sensitivity for Doxylamine and its structurally related impurities, which are expected to have similar chromophores.

Mobile Phase Optimization: The Key to Resolution

The mobile phase is the most powerful tool for controlling retention and selectivity in RP-HPLC.

- **Organic Modifier:** Acetonitrile and methanol are common choices. Methanol is selected for this method as it can offer different selectivity compared to acetonitrile and is effective for separating Doxylamine from its impurities.[\[11\]](#)[\[14\]](#)
- **Aqueous Phase & pH Control:** Doxylamine is a basic compound.[\[7\]](#) Analyzing it at a neutral pH can lead to poor peak shape (tailing) due to interactions with residual silanols on the silica-based stationary phase. To ensure sharp, symmetrical peaks, the mobile phase pH must be controlled. An acidic pH (around 3.5) using a phosphate buffer ensures that Doxylamine is fully protonated, leading to consistent interactions and improved peak symmetry.[\[14\]](#)
- **Elution Mode:** A gradient elution program is necessary.[\[11\]](#)[\[12\]](#) This involves changing the mobile phase composition during the run, starting with a higher aqueous content to retain and separate the very polar Di-N-Oxide and other early-eluting degradants, then increasing the organic content to elute the parent Doxylamine peak in a reasonable time.

Experimental Protocol

Equipment and Materials

Equipment/Material	Specification
HPLC System	Quaternary pump, autosampler, column oven, PDA/UV Detector
Analytical Column	Chromosil® C8 (250 x 4.6 mm, 5 µm) or equivalent
Reference Standards	Doxylamine Succinate (USP grade), Doxylamine Di-N-Oxide
Reagents	Methanol (HPLC Grade), Potassium Dihydrogen Phosphate, Orthophosphoric Acid, Hydrochloric Acid (1N), Sodium Hydroxide (1N), Hydrogen Peroxide (30%)
Solvents	Deionized Water (18.2 MΩ·cm)
Labware	Analytical balance, volumetric flasks, pipettes, autosampler vials, 0.45 µm syringe filters

Preparation of Solutions

- Phosphate Buffer (pH 3.5): Dissolve 2.72 g of potassium dihydrogen phosphate in 1000 mL of deionized water. Adjust the pH to 3.5 ± 0.05 with orthophosphoric acid.
- Mobile Phase A: Phosphate Buffer (pH 3.5)
- Mobile Phase B: Methanol
- Diluent: Mobile Phase A and Mobile Phase B in a 60:40 (v/v) ratio.[\[11\]](#)
- Standard Stock Solution (Doxylamine): Accurately weigh and dissolve 25 mg of Doxylamine Succinate reference standard in 100 mL of diluent to obtain a concentration of 250 µg/mL.
- Standard Stock Solution (**Doxylamine Di-N-Oxide**): Accurately weigh and dissolve 10 mg of **Doxylamine Di-N-Oxide** reference standard in 100 mL of diluent to obtain a concentration of 100 µg/mL.

- Working Standard Solution: Prepare a mixed working standard by appropriately diluting the stock solutions with diluent to a final concentration of approximately 25 µg/mL for Doxylamine and 10 µg/mL for **Doxylamine Di-N-Oxide**.

Chromatographic Conditions

Parameter	Condition
Column	Chromosil® C8 (250 x 4.6 mm, 5 µm)
Mobile Phase	A: Phosphate Buffer (pH 3.5), B: Methanol
Gradient Program	Time (min)
0	
15	
25	
26	
30	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	262 nm
Injection Volume	10 µL
Run Time	30 minutes

Forced Degradation Study Protocol

To demonstrate the stability-indicating nature of the method, forced degradation studies are performed on the Doxylamine drug substance or product.[\[9\]](#)

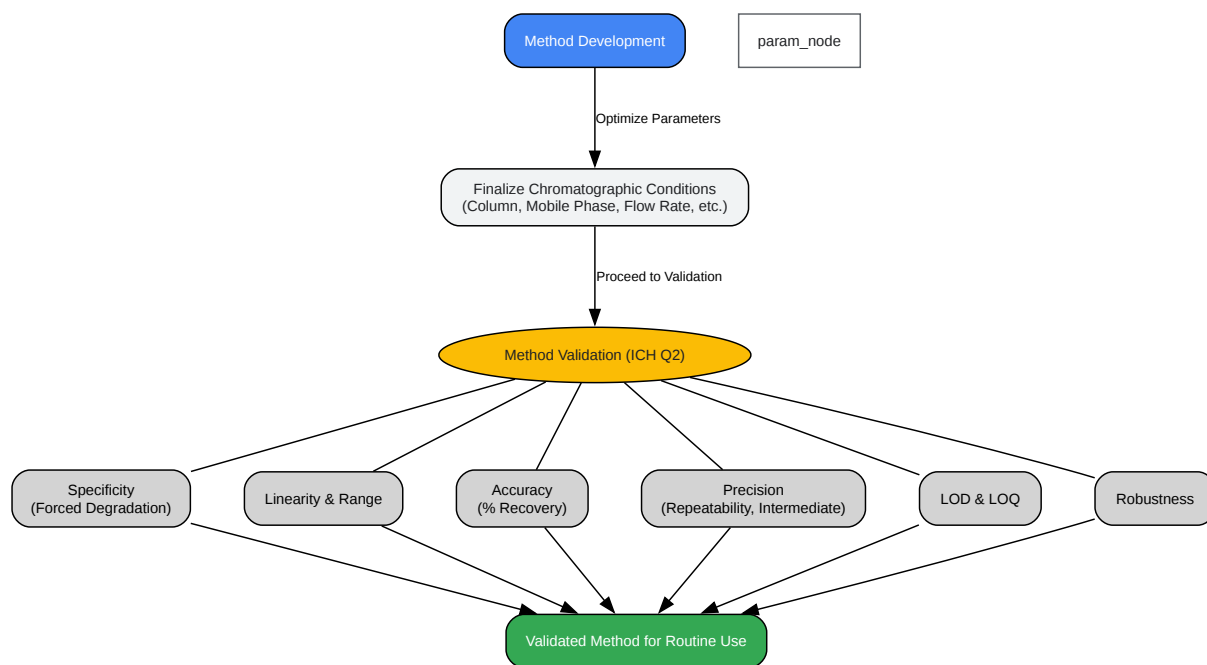
- Acid Hydrolysis: Treat the sample with 1N HCl at 60°C for 24 hours, then neutralize with 1N NaOH.[\[11\]](#)
- Base Hydrolysis: Treat the sample with 1N NaOH at 60°C for 24 hours, then neutralize with 1N HCl.[\[11\]](#) Doxylamine is known to be more susceptible to basic conditions.[\[1\]](#)[\[15\]](#)

- Oxidative Degradation: Treat the sample with 30% hydrogen peroxide at room temperature for 24 hours.[\[11\]](#) This condition is expected to generate the **Doxylamine Di-N-Oxide**.
- Thermal Degradation: Expose the solid drug substance to 105°C for 48 hours.
- Photolytic Degradation: Expose the sample to UV light (e.g., 700 W/m²) for 10 hours.[\[11\]](#)

After exposure, dilute the samples with diluent to the target concentration and analyze alongside a non-stressed control sample. The specificity of the method is confirmed if the Doxylamine peak is spectrally pure and well-resolved from all degradation products.

Method Validation Protocol (per ICH Q2(R2))

Validation is the formal process of demonstrating that an analytical method is suitable for its intended purpose.[\[5\]](#)[\[16\]](#)



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Caption: Workflow for HPLC Method Development and Validation.

Validation Parameters and Acceptance Criteria

Parameter	Protocol	Acceptance Criteria
Specificity	Analyze blank, placebo, Doxylamine standard, and forced degradation samples. Assess peak purity of the Doxylamine peak using a PDA detector.	The Doxylamine peak should be free from interference from blank, placebo, and any degradation products. Peak purity angle should be less than the purity threshold.
Linearity	Prepare at least five concentrations of Doxylamine Di-N-Oxide and Doxylamine across the range of 50-150% of the target concentration. Plot peak area vs. concentration.	Correlation coefficient (r^2) $\geq$ 0.999.[15]
Range	The range is established from the linearity study.	The range should cover 80-120% of the test concentration for assay and 50-150% for impurity quantification.[3][17]
Accuracy	Perform recovery studies by spiking a placebo mixture with the analyte at three concentration levels (e.g., 80%, 100%, 120%) in triplicate.	Mean recovery should be between 98.0% and 102.0%. [10][16]
Precision	Repeatability: Analyze six replicate preparations of the sample at 100% of the target concentration. Intermediate Precision: Repeat the analysis on a different day with a different analyst or instrument.	Relative Standard Deviation (%RSD) should be $\leq$ 2.0%.[4]
LOD & LOQ	Determine based on the signal-to-noise ratio (S/N) of 3:1 for LOD and 10:1 for LOQ,	The LOQ should be accurately and precisely quantifiable.

or from the standard deviation of the response and the slope of the linearity curve.

Robustness	Intentionally vary method parameters (e.g., flow rate $\pm 10\%$, column temperature $\pm 5^\circ\text{C}$, mobile phase pH ± 0.2 units) and assess the impact on the results.	System suitability parameters must remain within limits. No significant change in results.
System Suitability	Inject five replicate injections of the working standard solution before starting the analysis.	%RSD of peak area $\leq 2.0\%$; Tailing factor ≤ 2.0 ; Theoretical plates > 2000 .

Conclusion

The RP-HPLC method detailed in this application note provides a robust and reliable framework for the quantification of **Doxylamine Di-N-Oxide** in the presence of Doxylamine. The systematic approach to method development, grounded in chromatographic principles, and a comprehensive validation protocol based on ICH guidelines ensure that the method is fit for its intended purpose.[5] This stability-indicating assay is suitable for routine quality control analysis, stability studies, and impurity profiling of Doxylamine drug substances and products, thereby supporting the delivery of safe and effective pharmaceutical products to the market.[18]

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